

Proper storage and handling conditions for Decatromicin B powder.

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Compound of Interest

Compound Name: *Decatromicin B*

Cat. No.: *B15561242*

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Application Notes and Protocols for Decatromicin B Powder

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper storage and handling of **Decatromicin B** powder to ensure its stability, integrity, and safe use in a laboratory setting.

Product Information

Decatromicin B is a bacterial metabolite originally isolated from *Actinomadura* sp. It exhibits potent activity against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).^{[1][2][3]} The compound is supplied as an off-white to light tan solid powder.^{[4][5]}

Storage and Stability

Proper storage is critical to maintain the stability and efficacy of **Decatromicin B** powder. The following table summarizes the recommended storage conditions and stability data.

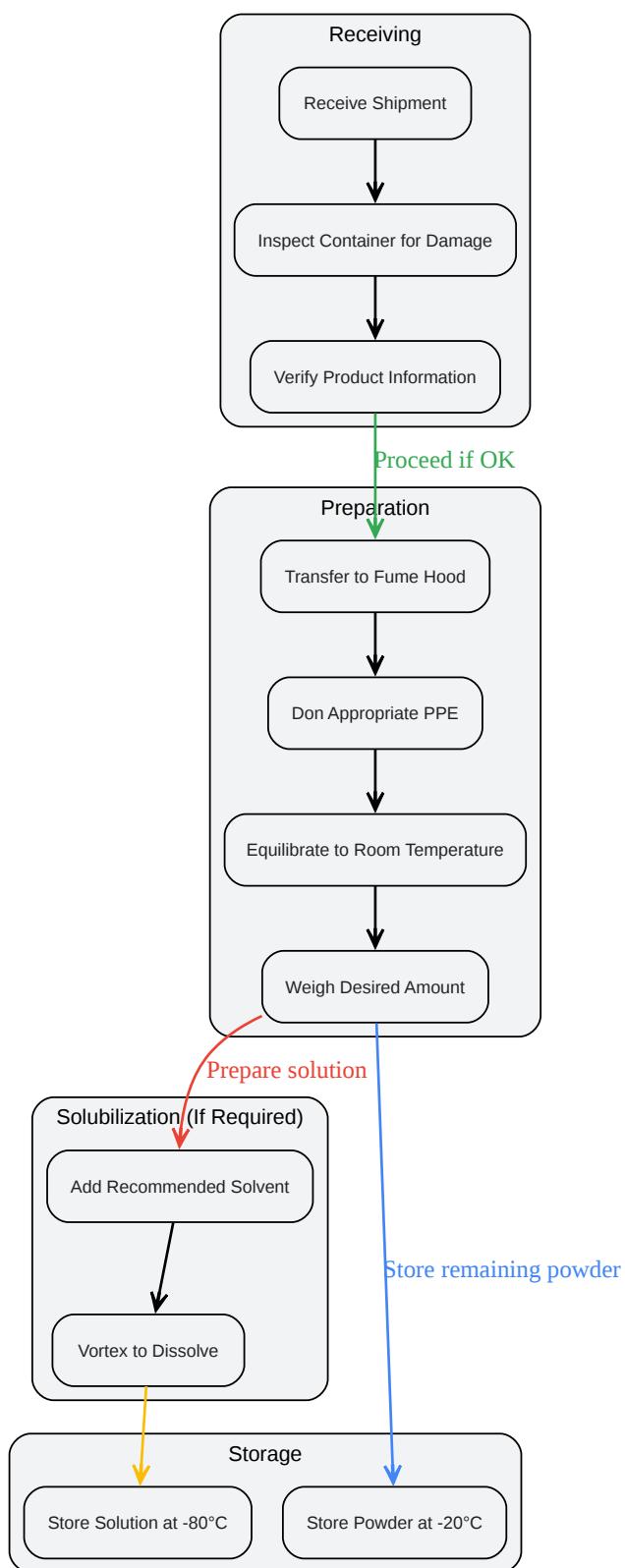
Form	Storage Temperature	Duration	Notes
Powder	-20°C	≥ 4 years	Keep in a tightly sealed container, protected from light and moisture.
In Solvent	-80°C	Up to 1 year	Aliquot into single-use vials to avoid repeated freeze-thaw cycles.

Shipping: **Decatromicin B** is typically shipped on blue ice or wet ice, though it may also be shipped at ambient temperatures for short durations. Upon receipt, it is imperative to transfer the product to the recommended storage conditions immediately.

Handling Protocols

3.1. General Handling Workflow

The following diagram illustrates the recommended workflow for handling **Decatromicin B** powder from receipt to storage.



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Caption: Workflow for Handling **Decatromicin B** Powder.

3.2. Safety Precautions

While a specific safety data sheet (SDS) for **Decatromicin B** is not widely available, general precautions for handling potent chemical compounds should be followed.

- Engineering Controls: Handle **Decatromicin B** powder in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves.
 - Eye Protection: Use safety glasses or goggles to prevent eye contact.
 - Lab Coat: A lab coat should be worn to protect personal clothing.
- Hygiene: Avoid breathing dust. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

3.3. Protocol for Preparing a Stock Solution

Decatromicin B has poor water solubility and should be dissolved in an appropriate organic solvent.

Materials:

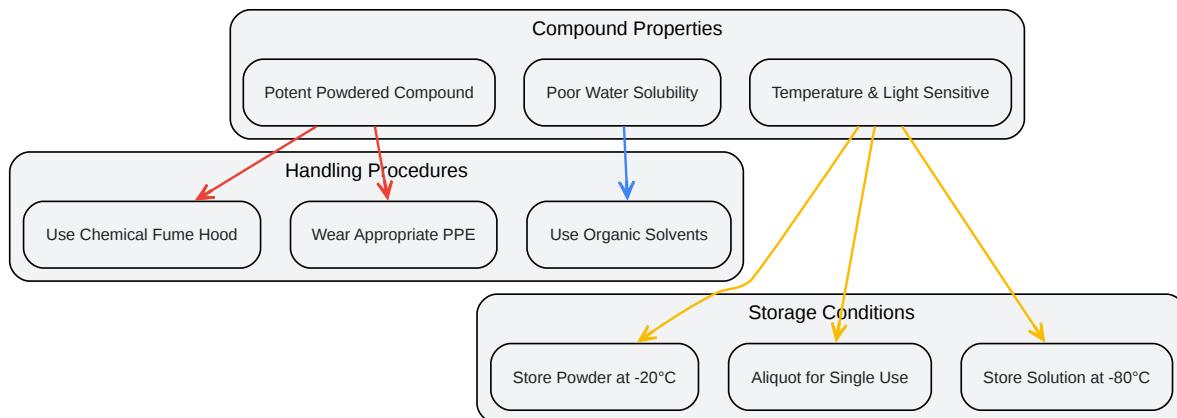
- **Decatromicin B** powder
- Anhydrous ethanol, methanol, dimethylformamide (DMF), or dimethyl sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Preparation: Bring the vial of **Decatromicin B** powder to room temperature before opening to prevent condensation of moisture.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of powder and transfer it to a sterile vial.
- Solubilization: Add the appropriate volume of the chosen solvent to the vial to achieve the desired stock concentration.
- Mixing: Cap the vial tightly and vortex until the powder is completely dissolved. Gentle warming may be applied if necessary, but the stability of the compound under these conditions should be considered.
- Aliquoting: To avoid multiple freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use vials.
- Storage: Store the aliquoted stock solution at -80°C for long-term storage.

Logical Relationships in Safe Handling

The following diagram outlines the key logical relationships to consider for the safe and effective handling of **Decatromicin B**.

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Caption: Key Considerations for **Decatromycin B** Handling.

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